

Confirming the Structure of Synthetic 7(E)-Nonadecenol: A Comparative Guide

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Compound of Interest

Compound Name: 7(E)-Nonadecenol

Cat. No.: B15549689

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For researchers engaged in the synthesis of long-chain unsaturated alcohols, such as the insect pheromone component **7(E)-Nonadecenol**, rigorous structural confirmation is paramount. This guide provides a comparative overview of the analytical techniques and a plausible synthetic route to facilitate the unambiguous identification of the target molecule. We present expected experimental data and detailed protocols for the synthesis and analysis, offering a benchmark for researchers in the field.

Synthesis of 7(E)-Nonadecenol via Wittig Reaction

A common and effective method for the stereoselective synthesis of (E)-alkenes is the Wittig reaction. This approach involves the reaction of a phosphorus ylide with an aldehyde or ketone. To favor the formation of the (E)-isomer, a stabilized ylide is typically employed.

Alternative Synthetic Routes:

While the Wittig reaction is a reliable method, other synthetic strategies for creating (E)-alkenes exist. These include the Horner-Wadsworth-Emmons reaction, which often offers better yields and easier purification, and alkyne reduction methods, such as dissolving metal reduction, which can also provide the desired (E)-stereochemistry. The choice of method often depends on the availability of starting materials, desired scale, and laboratory resources.

Experimental Protocol: Synthesis of 7(E)-Nonadecenol

This protocol outlines a plausible two-step synthesis of **7(E)-Nonadecenol** starting from commercially available materials.

Step 1: Preparation of the Phosphonium Ylide

- To a solution of triphenylphosphine (1.2 eq) in anhydrous toluene, add 1-bromododecane (1.0 eq).
- Reflux the mixture for 24 hours under a nitrogen atmosphere.
- Cool the reaction mixture to room temperature, and collect the resulting white precipitate of dodecyltriphenylphosphonium bromide by filtration.
- Wash the solid with cold diethyl ether and dry under vacuum.
- To a suspension of the phosphonium salt (1.0 eq) in anhydrous tetrahydrofuran (THF) at 0 °C, add a strong base such as n-butyllithium (1.05 eq) dropwise.
- Allow the reaction mixture to warm to room temperature and stir for 1 hour, resulting in the formation of the orange-colored ylide solution.

Step 2: Wittig Reaction and Product Isolation

- Cool the ylide solution to -78 °C.
- Add a solution of 7-hydroxyheptanal (1.1 eq) in anhydrous THF dropwise.
- Allow the reaction mixture to slowly warm to room temperature and stir overnight.
- Quench the reaction by adding a saturated aqueous solution of ammonium chloride.
- Extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Concentrate the solution under reduced pressure to obtain the crude product.

- Purify the crude **7(E)-Nonadecenol** by column chromatography on silica gel using a hexane:ethyl acetate gradient.

Structural Confirmation: A Multi-technique Approach

To unequivocally confirm the structure and stereochemistry of the synthesized **7(E)-Nonadecenol**, a combination of spectroscopic techniques is essential.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful tool for determining the purity and molecular weight of the synthesized compound. The retention time in the gas chromatogram provides an indication of the compound's volatility and polarity, while the mass spectrum reveals its molecular weight and fragmentation pattern.

Alternative Analytical Techniques:

While GC-MS is a primary method, other chromatographic techniques like High-Performance Liquid Chromatography (HPLC), particularly with a chiral stationary phase, can be invaluable for separating stereoisomers and assessing enantiomeric purity if applicable.

Table 1: Expected GC-MS Data for **7(E)-Nonadecenol**

Parameter	Expected Value
Retention Time	Dependent on GC column and conditions
Molecular Ion (M ⁺)	m/z 282.29
Key Fragment Ions	m/z 264 (M-18, loss of H ₂ O), characteristic cleavage at the C-C bonds adjacent to the double bond.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectroscopy are the most definitive methods for elucidating the precise structure and stereochemistry of the double bond.

¹H NMR Spectroscopy: The chemical shifts and coupling constants of the vinylic protons are diagnostic for the (E) or (Z) configuration. For an (E)-alkene, the coupling constant (J-value) between the vinylic protons is typically in the range of 12-18 Hz.

¹³C NMR Spectroscopy: The chemical shifts of the allylic carbons can also provide evidence for the double bond geometry.

Table 2: Predicted ¹H and ¹³C NMR Chemical Shifts (ppm) for **7(E)-Nonadecenol** in CDCl₃

Assignment	¹ H NMR (ppm)	¹³ C NMR (ppm)
H-1, H ₂ -OH	~3.64 (t)	~62.9
H-7, H-8 (vinylic)	~5.40 (m)	~130.5, ~130.4
H-6, H-9 (allylic)	~2.01 (m)	~32.6, ~32.5
H-19, CH ₃	~0.88 (t)	~14.1
Other CH ₂	~1.2-1.6 (m)	~22.7-31.9

Note: These are predicted values and may vary slightly in experimental data.

Experimental Protocols for Analysis

GC-MS Analysis:

- Sample Preparation: Dissolve a small amount of the purified product in a suitable solvent like dichloromethane.
- Instrumentation: Use a gas chromatograph equipped with a mass selective detector.
- GC Conditions:
 - Column: HP-5MS (or equivalent), 30 m x 0.25 mm, 0.25 μm film thickness.
 - Carrier Gas: Helium, constant flow.
 - Inlet Temperature: 250 °C.

- Oven Program: Start at 100 °C, ramp to 280 °C at 10 °C/min, hold for 10 min.
- MS Conditions:
 - Ionization Mode: Electron Impact (EI), 70 eV.
 - Mass Range: m/z 40-400.

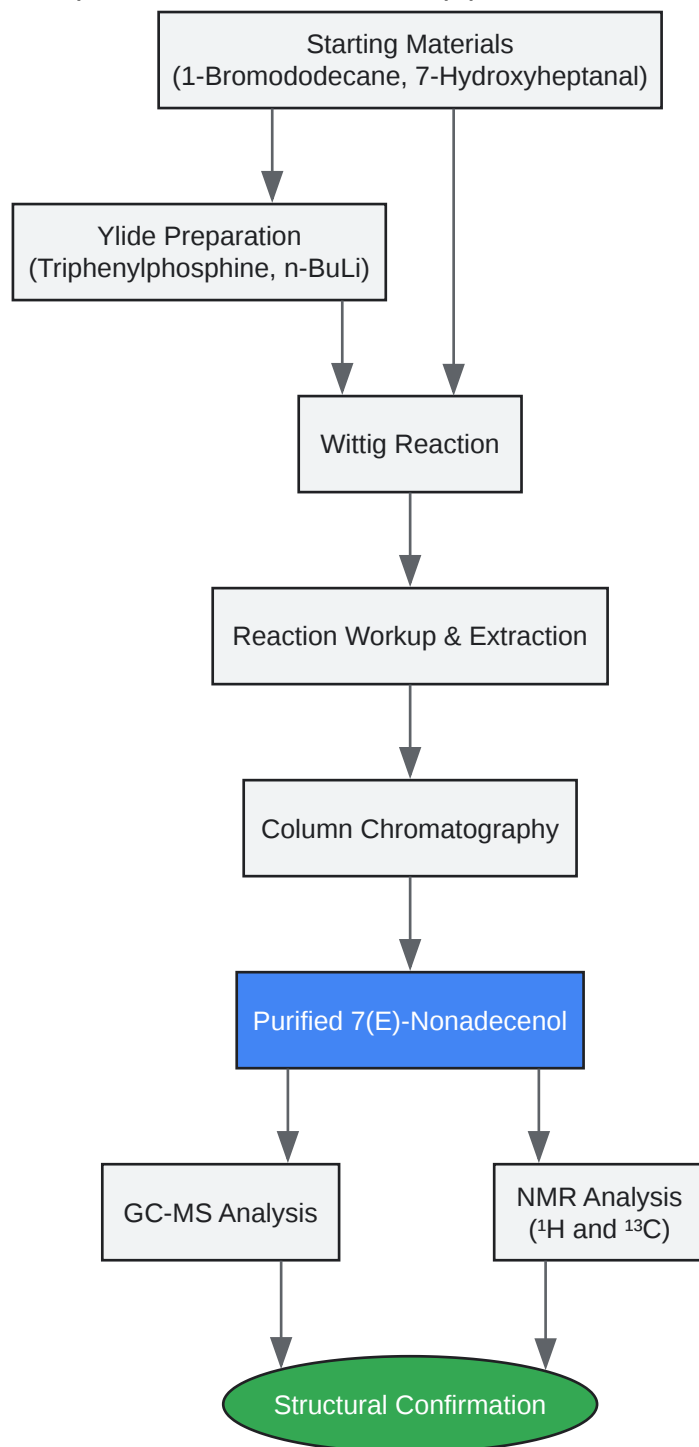
NMR Spectroscopy:

- Sample Preparation: Dissolve ~5-10 mg of the purified product in ~0.6 mL of deuterated chloroform (CDCl₃).
- Instrumentation: Acquire spectra on a 400 MHz or higher NMR spectrometer.
- Data Acquisition: Obtain ¹H and ¹³C spectra using standard pulse programs. For ¹³C, a proton-decoupled spectrum is standard.

Visualizing the Workflow

The following diagram illustrates the key steps in the synthesis and structural confirmation of **7(E)-Nonadecenol**.

Experimental Workflow for 7(E)-Nonadecenol

[Click to download full resolution via product page](#)Caption: Synthesis and analysis workflow for **7(E)-Nonadecenol**.

By following these detailed protocols and comparing the obtained experimental data with the provided reference values, researchers can confidently confirm the structure of their synthesized **7(E)-Nonadecenol**. This multi-faceted approach, combining a robust synthetic strategy with comprehensive spectroscopic analysis, is essential for ensuring the quality and accuracy of chemical research.

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